

SGC-iMLLT-N protocol for cellular thermal shift assay (CETSA)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: SGC-iMLLT-N

Cat. No.: B10822859

[Get Quote](#)

Application Note: Cellular Target Engagement of MLLT1/3 using SGC-iMLLT and **SGC-iMLLT-N** via HiBiT CETSA

Executive Summary

This guide details the protocol for assessing the cellular target engagement of the chemical probe SGC-iMLLT and its negative control **SGC-iMLLT-N** against the MLLT1 (ENL) and MLLT3 (AF9) YEATS domains. While traditional CETSA relies on Western blotting, the Structural Genomics Consortium (SGC) and partners have optimized a higher-throughput, homogenous assay using the HiBiT Split-Luciferase system.

Critical Distinction:

- SGC-iMLLT (Compound 92): The active chemical probe targeting the YEATS domain.
- **SGC-iMLLT-N** (Compound 91): The inactive enantiomer/analog used as a negative control to verify that observed thermal shifts are due to specific binding rather than non-specific physicochemical effects.

Scientific Principles & Mechanism

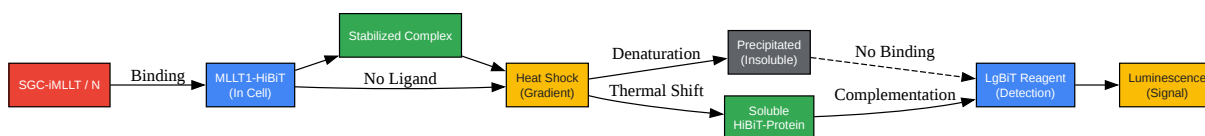
The Target: MLLT1 (ENL) YEATS Domain

MLLT1 is a chromatin reader protein often dysregulated in acute leukemias. It recognizes acetylated and crotonylated lysine residues on histone tails. SGC-iMLLT is a potent, selective inhibitor that displaces MLLT1 from chromatin.

The Assay: HiBiT CETSA

This protocol utilizes the HiBiT tag (11 amino acids) fused to the target protein (MLLT1).

- **Stabilization:** Binding of SGC-iMLLT stabilizes the MLLT1-HiBiT fusion protein against heat-induced aggregation.
- **Thermal Challenge:** Cells are heated across a temperature gradient. Unbound proteins denature and aggregate; bound proteins remain soluble.
- **Detection:** A lytic detection reagent containing LgBiT (the large subunit of NanoLuc) is added. LgBiT binds the soluble HiBiT tag with high affinity to reconstitute a functional luciferase enzyme.
- **Readout:** Luminescence is directly proportional to the amount of soluble (non-aggregated) target protein.



[Click to download full resolution via product page](#)

Caption: Mechanism of HiBiT CETSA. Ligand binding prevents heat-induced aggregation, allowing LgBiT complementation and signal generation.

Experimental Design & Controls

To validate specific target engagement, the experiment must compare the active probe against both a vehicle control and the negative control.

Group	Treatment	Role	Expected Outcome
Vehicle	DMSO (0.1%)	Baseline Stability	Standard melting curve ().
Active	SGC-iMLLT (e.g., 10 μ M)	Target Engagement	Right-shift in melting curve (Higher).
Negative	SGC-iMLLT-N (e.g., 10 μ M)	Specificity Control	Overlaps with DMSO curve (No shift).

Detailed Protocol: SGC-iMLLT HiBiT CETSA

Prerequisites:

- Cell Line: HEK293T (or relevant disease model) transfected with HiBiT-MLLT1 plasmid.
- Reagents:
 - SGC-iMLLT and **SGC-iMLLT-N** (dissolved in DMSO).
 - Nano-Glo® HiBiT Lytic Detection System (Promega).
 - Opti-MEM (phenol red-free).[\[1\]](#)

Step 1: Cell Preparation (Day 1)

- Transfection: Transfect HEK293T cells with the HiBiT-MLLT1 expression vector using standard lipid-based transfection (e.g., FuGENE or Lipofectamine).
 - Note: Genomic knock-in of HiBiT via CRISPR is preferred for endogenous expression levels, but transient transfection is acceptable for probe validation.

- Seeding: 24 hours post-transfection, trypsinize and resuspend cells in Opti-MEM (or serum-free medium) at a density of ~300,000 cells/mL.
- Plating: Dispense 4 μ L of cell suspension into a 384-well PCR plate (approx. 1,200 cells/well).

Step 2: Compound Treatment (Day 2)

- Preparation: Prepare 2x concentrated solutions of SGC-iMLLT and **SGC-iMLLT-N** in Opti-MEM. Ensure final DMSO concentration will be consistent (typically 0.1-0.5%).
- Incubation: Add 4 μ L of the 2x compound solution to the cells (Final Volume = 8 μ L).
- Timing: Incubate for 1 hour at 37°C in a humidified CO2 incubator.
 - Why: Allows the compound to penetrate the cell membrane and reach equilibrium binding.

Step 3: Thermal Challenge (The "Shift")

- Gradient Setup: Configure a PCR thermocycler to generate a temperature gradient across the plate (e.g., 37°C to 67°C across 12 columns).
- Heat Shock: Place the 384-well plate in the cycler. Apply heat for 3 minutes.
- Cooling: Immediately cool the plate to 25°C (room temperature) for 3 minutes to stop thermal denaturation.

Step 4: Lysis and Detection

- Reagent Prep: Prepare the Nano-Glo HiBiT Lytic Reagent containing the LgBiT protein and substrate (1:50 or 1:100 dilution as per manufacturer).
- Addition: Add 8 μ L of the Lytic Reagent to each well (1:1 volume ratio).
- Lysis: Incubate for 10–20 minutes at room temperature on an orbital shaker (300 rpm).
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#) The detergent lyses the cells; LgBiT binds to the soluble HiBiT-tagged MLLT1. Aggregated protein is sterically inaccessible.

- Readout: Measure luminescence on a plate reader (e.g., PHERAstar, EnVision) with an integration time of 0.5–1.0 seconds per well.

Data Analysis & Interpretation

Normalization

- Normalize the raw luminescence (RLU) of each temperature point to the lowest temperature control (usually 37°C, representing 100% soluble protein).

Curve Fitting

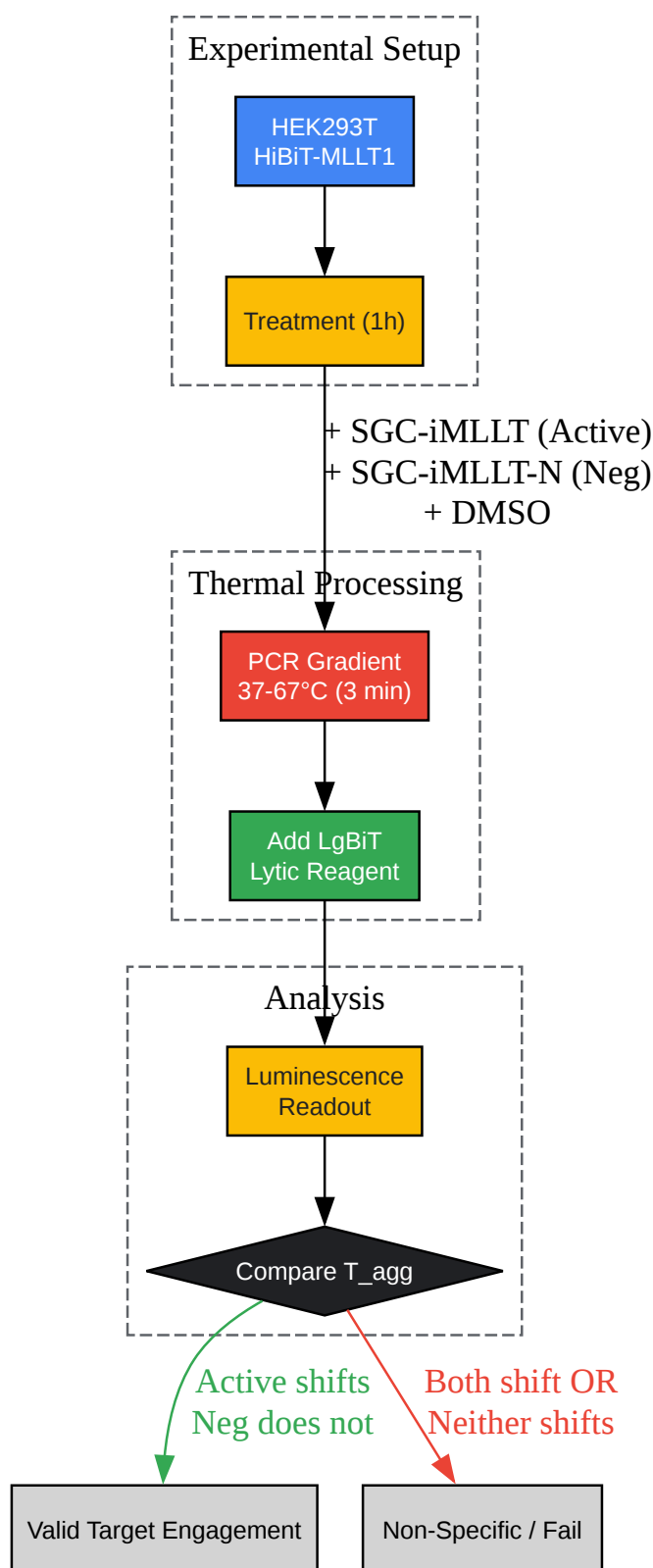
Fit the data to a Boltzmann Sigmoidal equation to derive the aggregation temperature (

or

):

Validation Criteria

- Calculation:
- Pass Criteria:
 - SGC-iMLLT must show a significant positive shift (is typical for high-affinity binders).
 - **SGC-iMLLT-N** must show no significant shift ().



[Click to download full resolution via product page](#)

Caption: Decision logic for validating SGC-iMLLT using the **SGC-iMLLT-N** negative control.

Alternative: Mass Spectrometry (MS-CETSA)

If the "iMLLT" in your query referred to an isobaric labeling MS workflow (less likely given the probe name, but possible for proteome-wide studies), the protocol changes at Step 4:

- Lysis: Use non-denaturing buffer (e.g., PBS + 0.4% NP-40) + Protease Inhibitors.
- Clarification: Ultracentrifuge (100,000 x g, 20 min) to pellet aggregates.
- Digestion & Labeling: Digest soluble supernatant with Trypsin/Lys-C. Label peptides with TMT (Tandem Mass Tags).
- LC-MS/MS: Combine TMT channels and analyze.
- Data: Look for SGC-iMLLT stabilization of MLLT1 peptides compared to **SGC-iMLLT-N**.

References

- SGC-iMLLT Probe Characterization Structural Genomics Consortium (SGC). "Human Mixed-Lineage Leukemia, Translocated to 1 (MLLT1) Chemical Probe." [\[Link\]](#)^[5]
- Original CETSA Publication Martinez, N.J., et al.^[6] "A Widely-Applicable High-Throughput Cellular Thermal Shift Assay (CETSA) Using Split NanoLuciferase." ACS Med. Chem. Lett. (2018).^[1]^[7] [\[Link\]](#)^[1]
- SGC-iMLLT Discovery Paper Dasilva, E., et al. "A chemical probe for the YEATS domain of MLLT1 (ENL)." Nature Chemical Biology (2018). (Referenced via SGC data). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. eubopen.org [\[eubopen.org\]](http://eubopen.org)
- 2. Full text of "The Sydney Morning Herald 10-06-1896" [\[archive.org\]](http://archive.org)

- [3. Full text of "Lehrbuch der Botanik nach dem gegenwärtigen Stand der Wissenschaft" \[archive.org\]](#)
- [4. digitize.gp.lib.mi.us \[digitize.gp.lib.mi.us\]](#)
- [5. ippidb.pasteur.fr \[ippidb.pasteur.fr\]](#)
- [6. news-medical.net \[news-medical.net\]](#)
- [7. thesgc.org \[thesgc.org\]](#)
- To cite this document: BenchChem. [SGC-iMLLT-N protocol for cellular thermal shift assay (CETSA)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10822859/docs#sgc-imllt-n-protocol-for-cellular-thermal-shift-assay-cetsa\]](https://www.benchchem.com/product/b10822859/docs#sgc-imllt-n-protocol-for-cellular-thermal-shift-assay-cetsa)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check